

# An In-depth Technical Guide to (S)-DSPC: Chemical Structure and Properties

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## Compound of Interest

Compound Name: (S)-DSPC

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**(S)-DSPC**, more formally known as 1,2-distearoyl-sn-glycero-3-phosphocholine, is a synthetic, saturated phospholipid that has become a cornerstone in the development of advanced drug delivery systems, most notably in liposomal formulations and lipid nanoparticles (LNPs) for mRNA vaccines.[1][2][3] Its well-defined chemical structure and distinct physicochemical properties, particularly its high phase transition temperature, contribute to the formation of rigid and stable bilayers. This stability is crucial for enhancing the encapsulation efficiency and controlling the release of therapeutic agents.[4][5] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and characterization of **(S)-DSPC** for researchers, scientists, and drug development professionals.

## Chemical Structure and Identity

**(S)-DSPC** is a phosphatidylcholine, which is a class of phospholipids that incorporate choline as a headgroup. It consists of a glycerol backbone, two stearic acid chains esterified at the sn-1 and sn-2 positions, and a phosphocholine moiety attached to the sn-3 position.[1][6] The "S" configuration, or sn (stereospecifically numbered) nomenclature, denotes the stereochemistry of the glycerol backbone. The stearic acid chains are saturated 18-carbon fatty acids, which contribute to the high degree of molecular packing and stability of DSPC-containing membranes.[4]

Identifier	Value
IUPAC Name	[(2R)-2,3-di(octadecanoyloxy)propyl] 2-(trimethylazaniumyl)ethyl phosphate[7][8]
Synonyms	1,2-distearoyl-sn-glycero-3-phosphocholine, DSPC, 18:0 PC[8][9]
CAS Number	816-94-4[9][10]
Molecular Formula	C44H88NO8P[9][10]
Molecular Weight	790.15 g/mol [6][10]

## Physicochemical Properties

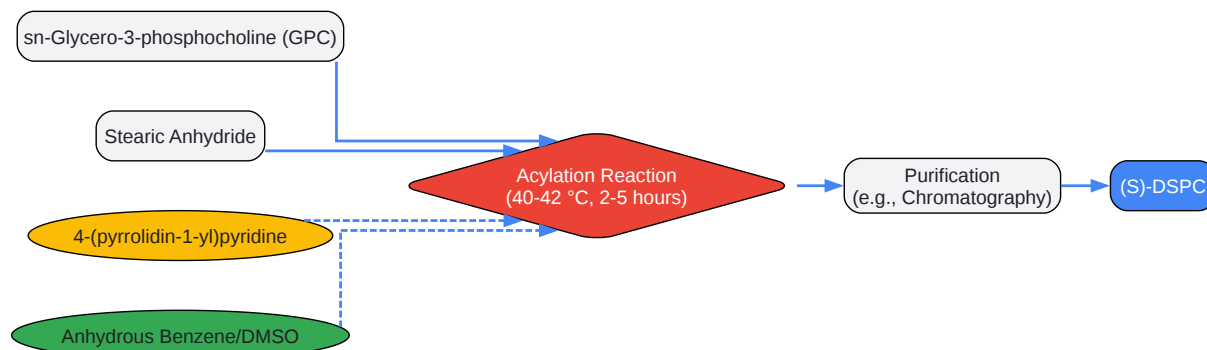
The physicochemical properties of **(S)-DSPC** are central to its utility in pharmaceutical formulations. A key characteristic is its high phase transition temperature ( $T_m$ ), which is the temperature at which the lipid bilayer transitions from a rigid, ordered gel phase to a more fluid, liquid-crystalline phase.[1][4]

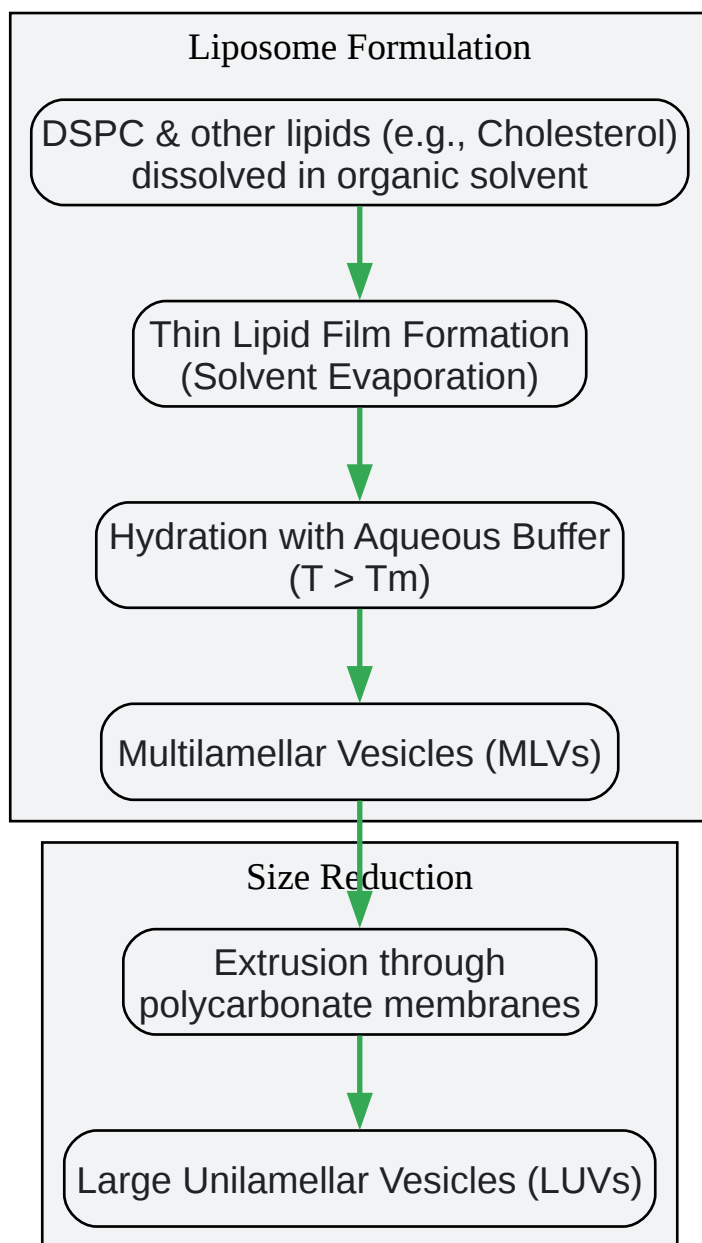
Property	Value	Notes
Phase Transition Temperature (T <sub>m</sub> )	~55 °C[1][11][12]	This high T <sub>m</sub> ensures that DSPC-containing liposomes are in a rigid and less permeable state at physiological temperature (37 °C), minimizing premature drug leakage.[1][4]
Melting Point	236 °C (lit.)[13][14]	Insoluble in water; forms liposomes upon hydration.
Appearance	White to off-white solid/powder[2][13]	
Solubility	Soluble in chloroform.[10][13] Sparingly soluble in ethanol with warming.[9][10]	
Purity	≥95% (HPLC)[10]	Typically available at high purity for pharmaceutical applications.

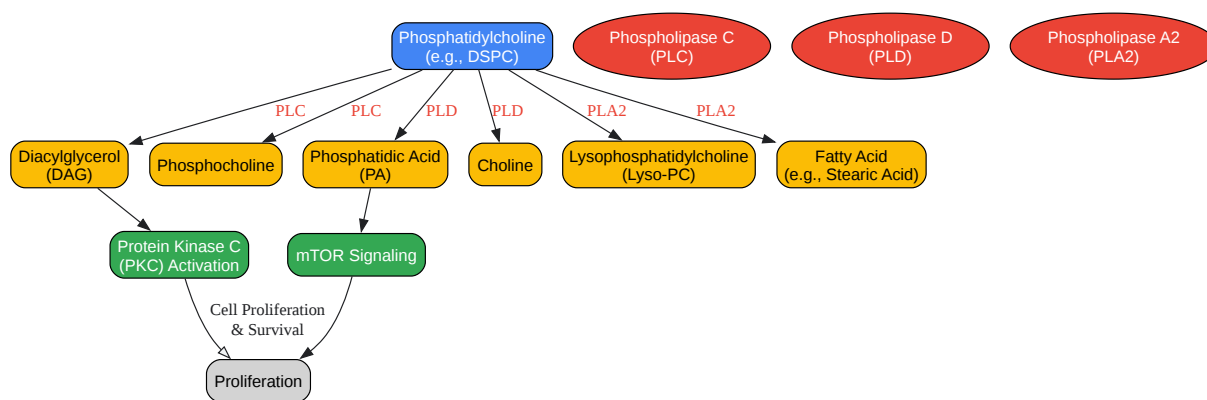
## Synthesis of (S)-DSPC

A common and efficient method for the synthesis of **(S)-DSPC** is the direct acylation of sn-glycero-3-phosphocholine (GPC) with stearic anhydride. This reaction is often catalyzed by 4-(pyrrolidin-1-yl)pyridine.[2]

## Synthesis Workflow







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